Technical Guide: 2-Chloro-N-[4-(morpholin-4-ylsulfonyl)phenyl]acetamide

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Compound of Interest

Compound Name:	*2-chloro-N-[4-(morpholin-4-ylsulfonyl)phenyl]acetamide*
CAS No.:	*35959-60-5*
Cat. No.:	*B1271334*

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Chemical Identity & Core Profile

This compound is a covalent electrophilic probe belonging to the class of N-phenylchloroacetamides. It features a reactive chloroacetamide "warhead" designed to alkylate nucleophilic cysteine residues, coupled with a morpholinosulfonyl moiety that enhances solubility and bioavailability.

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Property	Specification
Chemical Name	2-chloro-N-[4-(morpholin-4-ylsulfonyl)phenyl]acetamide
Common Name	N-(4-Morpholinosulfonylphenyl)chloroacetamide
CAS Number	Not Widely Indexed (Custom Synthesis Target)
Precursor CAS	21626-70-0 (4-(Morpholin-4-ylsulfonyl)aniline)
Molecular Formula	$C_{12}H_{15}ClN_2O_4S$
Molecular Weight	318.78 g/mol
Structural Class	Electrophilic Covalent Fragment (Cysteine-Reactive)
Solubility	DMSO (High), DCM (Moderate), Water (Low)

Note on CAS: While the exact chloro-derivative is often synthesized in-situ or as a library member without a dedicated public CAS, its precursor (21626-70-0) and close analogs (e.g., the ortho-isomer CAS 303151-23-7) are well-documented.

Structural Analysis

- Chloroacetamide Warhead: The

  -chlorocarbonyl group acts as the electrophile. It undergoes

  substitution with thiols (cysteine), forming a stable thioether bond.

- Sulfonyl Linker: The sulfonyl group (

) is electron-withdrawing, reducing the electron density on the phenyl ring. This modulates the

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of the amide nitrogen, influencing the stability and reactivity of the warhead.

- Morpholine Ring: A critical solubilizing group. The ether oxygen and amine nitrogen improve the pharmacokinetic profile (logP) compared to a simple phenyl or alkyl chain.

Synthesis Protocol

The synthesis follows a standard Schotten-Baumann acylation or anhydrous nucleophilic acyl substitution. The protocol below is optimized for high purity and yield, minimizing hydrolysis of the chloroacetyl chloride.

Reagents & Materials

- Substrate: 4-(Morpholin-4-ylsulfonyl)aniline (1.0 eq) [CAS: 21626-70-0][1]
- Reagent: Chloroacetyl chloride (1.2 eq) [CAS: 79-04-9]
- Base: Triethylamine (TEA) or N,N-Diisopropylethylamine (DIPEA) (1.5 eq)
- Solvent: Dichloromethane (DCM) (Anhydrous)
- Quench: Sat.

  , 1M HCl

Step-by-Step Methodology

- Preparation: Dissolve 4-(morpholin-4-ylsulfonyl)aniline (10 mmol, 2.42 g) in anhydrous DCM (50 mL) in a round-bottom flask under

  atmosphere.
- Base Addition: Add TEA (15 mmol, 2.1 mL) and cool the mixture to 0°C using an ice bath. Explanation: Cooling prevents uncontrolled exotherms and minimizes side reactions (e.g., bis-acylation).
- Acylation: Add chloroacetyl chloride (12 mmol, 0.96 mL) dropwise over 15 minutes.
  - Observation: White precipitate (TEA·HCl salts) will form immediately.

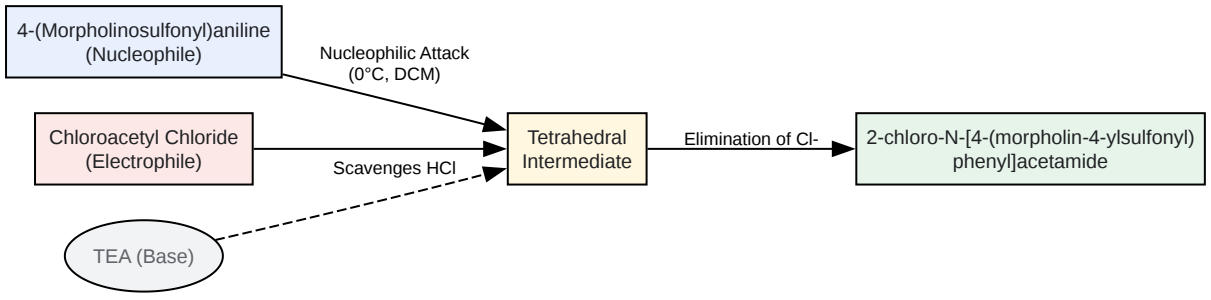
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- Reaction: Allow the mixture to warm to room temperature (RT) and stir for 2–4 hours. Monitor by TLC (50% EtOAc/Hexanes) or LC-MS.
- Workup:
  - Dilute with DCM (50 mL).
  - Wash with 1M HCl (2 x 30 mL) to remove unreacted aniline and TEA. Critical Step: The product is neutral; the starting material is basic.
  - Wash with Sat.

    (30 mL) and Brine (30 mL).
- Isolation: Dry organic layer over

  , filter, and concentrate in vacuo.
- Purification: Recrystallize from Ethanol/Hexanes or purify via silica flash chromatography (Gradient: 0-60% EtOAc in Hexanes).

Synthesis & Mechanism Diagram



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Caption: Synthesis pathway via nucleophilic acyl substitution. Base is required to neutralize the HCl byproduct.

Mechanism of Action: Covalent Modification

This compound acts as a covalent inhibitor or activity-based probe. The chloroacetamide group is an electrophile that reacts specifically with the thiol (-SH) group of cysteine residues in proteins.

Reaction Kinetics

The reaction follows second-order kinetics (

).

- Reversible Binding (

  ): The morpholinosulfonylphenyl scaffold provides non-covalent affinity (H-bonds,

  stacking) to the target protein's binding pocket.

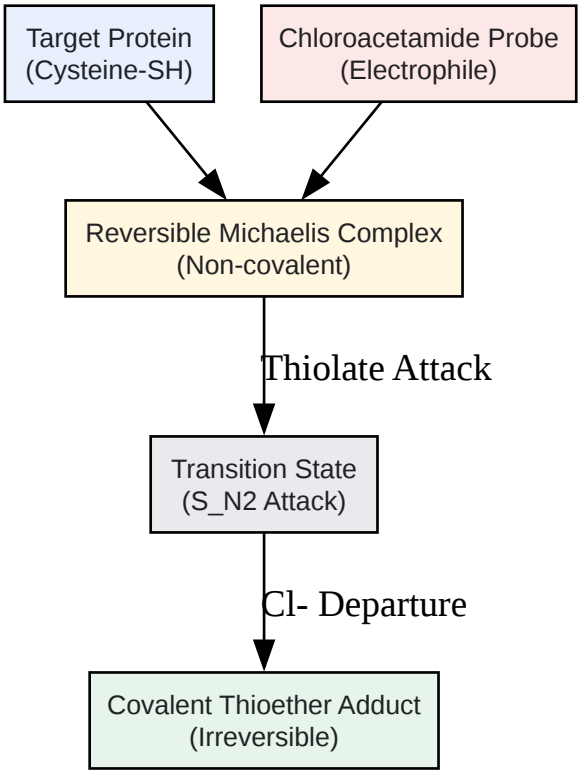
- Irreversible Alkylation (

  ): Once bound, the local concentration of the chloroacetamide increases, facilitating the

  attack by a proximal cysteine thiolate.

Cysteine Alkylation Pathway

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Caption: Mechanism of covalent protein modification via S_N2 alkylation of cysteine residues.

Applications in Drug Discovery

A. Fragment-Based Drug Discovery (FBDD)

This compound is often used in Covalent Fragment Libraries.

- Objective: Screen against targets (e.g., KRAS, BTK, EGFR) to find "hits" that bind to shallow pockets.
- Utility: If this fragment labels a protein, it indicates a cysteine is accessible. The morpholine group can then be modified to improve potency.[2]

B. Chemoproteomics (ABPP)

Used as a "scout fragment" in Activity-Based Protein Profiling.

- Workflow:

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- Incubate cell lysate with the probe.
- Perform "Click Chemistry" (if an alkyne tag is added) or competition assays with a broad-spectrum probe (e.g., Iodoacetamide-Desthiobiotin).
- Identify labeled proteins via Mass Spectrometry.

C. Physicochemical Properties Table

Parameter	Value (Predicted)	Relevance
cLogP	~1.2 - 1.5	Good range for cellular permeability.
Topological Polar Surface Area (TPSA)	~80 Å²	Suggests good oral bioavailability potential.
H-Bond Donors	1 (Amide NH)	Specific interaction with backbone carbonyls.
H-Bond Acceptors	5 (Sulfonyl O, Morpholine O/N, Amide O)	High potential for specific binding interactions.

Safety & Handling

- Hazard Class:Alkylating Agent.
- Risk: Potential skin sensitizer and respiratory irritant. Chloroacetamides can cause allergic contact dermatitis.
- Handling:
  - Use double nitrile gloves.
  - Handle exclusively in a chemical fume hood.
  - Quenching: Dispose of excess reagent by treating with 10% aqueous ammonia or cysteine solution to consume the electrophile before disposal.

References

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- Precursor Identification: Fisher Scientific.[3] 4-(Morpholinosulfonyl)aniline Specifications and CAS 21626-70-0.[1][4][5]
- Synthesis Methodology: Singh, R. et al.[6][7][8] "A facile amidation of chloroacetyl chloride using DBU."[6] International Journal of ChemTech Research, 2017.[6]
- Covalent Mechanism: Singh, J. et al. "The resurgence of covalent drugs." Nature Reviews Drug Discovery, 2011. (Contextual grounding for chloroacetamide mechanism).
- Related Analog: PubChem. 2-chloro-N-[4-chloro-3-(morpholine-4-sulfonyl)phenyl]acetamide (CAS 379254-82-7).

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